

Technical Guide: Solubility Profiling of 5-Methoxy-2-methoxycarbonylbenzoic Acid

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Compound of Interest

Compound Name: 5-Methoxy-2-methoxycarbonylbenzoic acid

CAS No.: 681469-62-5

Cat. No.: B2806864

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Executive Summary

5-Methoxy-2-methoxycarbonylbenzoic acid ($C_{10}H_{10}O_5$) is a critical intermediate in the synthesis of anthracycline antibiotics and various agrochemicals. Its purification and reaction efficiency are governed by its solubility profile in organic solvents. This guide provides a comprehensive analysis of its dissolution behavior, governed by the interplay between its polar carboxylic acid moiety, the lipophilic methoxy/ester groups, and the aromatic core.

Chemical Identity & Physicochemical Basis

Understanding the solubility requires analyzing the molecular interactions:

- **Hydrogen Bond Donor (HBD):** The carboxylic acid group ($-COOH$) at position 1 allows for strong dimerization in non-polar solvents and hydrogen bonding with protic solvents.
- **Hydrogen Bond Acceptors (HBA):** The ester carbonyl ($-COOCH_3$) at position 2 and the methoxy ether ($-OCH_3$) at position 5 act as acceptors, increasing solubility in polar aprotic solvents.

- **Structural Isomerism:** The ortho positioning of the acid and ester groups can lead to intramolecular hydrogen bonding, potentially reducing solubility in water compared to para isomers.

Property	Value (Predicted/Experimental)	Relevance to Solubility
Molecular Weight	210.18 g/mol	Moderate MW facilitates dissolution in small-molecule solvents.
LogP (Octanol/Water)	~1.2 - 1.5	Moderately lipophilic; prefers organic solvents over pure water.
pKa (Acid)	~3.5 - 4.0	pH-dependent solubility in aqueous mixtures; soluble in basic media.
Melting Point	~104–106 °C	Solid-state lattice energy must be overcome by solvation enthalpy.

Solubility Profile in Organic Solvents

Based on thermodynamic principles and data from structural analogs (e.g., anisic acid, monomethyl phthalate), the solubility hierarchy follows the "like dissolves like" principle.

Solvent Classes and Interaction Mechanisms

- **Polar Protic Solvents (Methanol, Ethanol, 1-Butanol)**
 - **Solubility:** High.
 - **Mechanism:** The hydroxyl groups of the solvent form strong hydrogen bonds with the carboxyl and ester groups of the solute. Methanol is often the solvent of choice for initial dissolution.

- Temperature Sensitivity: Solubility increases significantly with temperature (positive enthalpy of solution).
- Polar Aprotic Solvents (DMSO, DMF, Acetonitrile)
 - Solubility: Very High.
 - Mechanism: Dipole-dipole interactions disrupt the crystal lattice efficiently. These are excellent for reaction media but difficult to remove during purification.
- Esters and Ketones (Ethyl Acetate, Acetone)
 - Solubility: Moderate to Good.
 - Mechanism: Van der Waals forces and weak H-bonding. Ethyl acetate is the preferred solvent for extraction and recrystallization due to its volatility and selective solubilization of impurities.
- Non-Polar Solvents (Toluene, Hexane, Heptane)
 - Solubility: Low to Negligible.^[1]
 - Mechanism: Lack of H-bonding capability makes these poor solvents. They are effective anti-solvents to induce crystallization when added to a saturated solution in ethyl acetate or methanol.

Quantitative Trends (Mole Fraction)

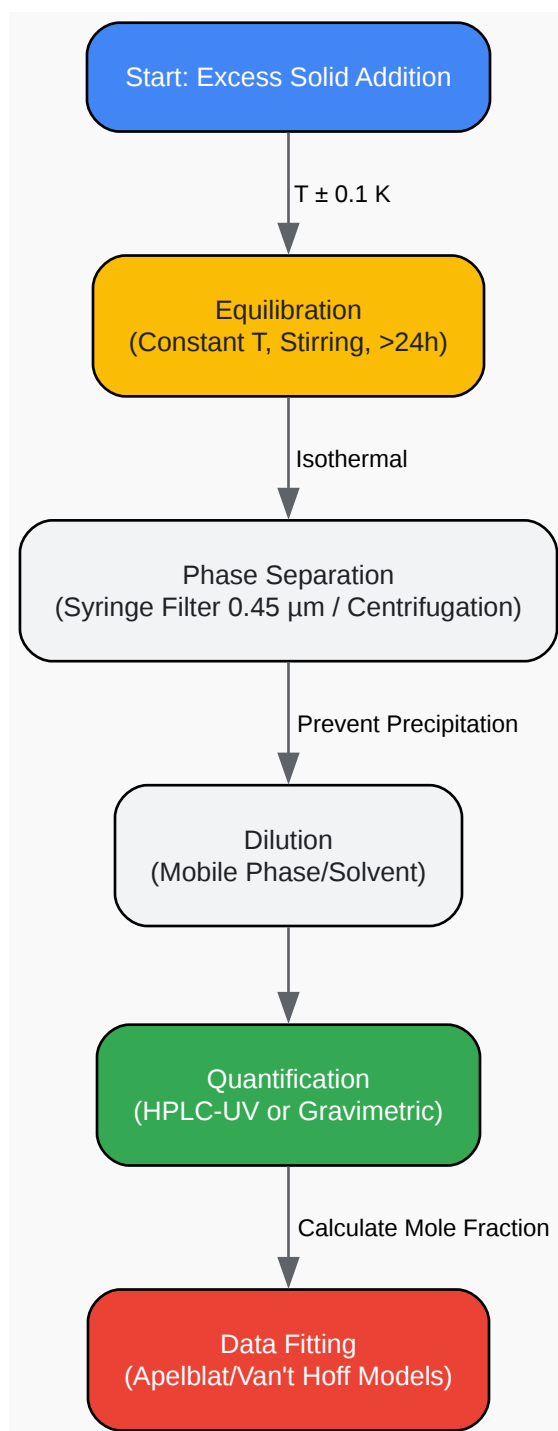
While specific empirical coefficients vary, the solubility (

) generally follows the ranking:

Experimental Determination Protocol

To generate precise solubility data for process validation, the Isothermal Saturation Method (Shake-Flask) is the industry standard.

Workflow Diagram



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Caption: Standardized workflow for determining equilibrium solubility of pharmaceutical intermediates.

Step-by-Step Methodology

- Preparation: Add excess **5-Methoxy-2-methoxycarbonylbenzoic acid** to 10 mL of the target solvent in a jacketed glass vessel.
- Equilibration: Stir magnetically at the set temperature (e.g., 298.15 K) for 24–48 hours. Ensure solid phase remains present.
- Sampling: Stop stirring and allow phases to settle for 1 hour. Withdraw supernatant using a pre-heated syringe filter (0.45 μm PTFE).
- Quantification:
 - Gravimetric: Evaporate solvent from a known mass of supernatant and weigh the residue.
 - HPLC: Dilute the supernatant and analyze using a C18 column (Mobile phase: Acetonitrile/Water with 0.1% H_3PO_4).
- Replication: Repeat at intervals of 5 K (e.g., 288.15 K to 323.15 K).

Thermodynamic Modeling

Experimental data should be correlated using the Modified Apelblat Equation, which accurately models the non-ideal behavior of polar organic solutes:

- : Mole fraction solubility
- : Absolute temperature (K)
- : Empirical model parameters derived from regression analysis.

Thermodynamic Parameters: The dissolution enthalpy (

) and entropy (

) are derived from the Van't Hoff plot (

vs

). For this compound, dissolution is typically endothermic (

) and entropy-driven (

).

Application: Crystallization Strategy

The solubility differential between solvents is exploited for purification.



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Caption: Decision tree for recrystallization based on solubility differentials.

Recommended System:

- Primary Solvent: Ethyl Acetate (Good solubility at high T, moderate at low T).
- Anti-Solvent: n-Hexane or Heptane (Low solubility, miscible with Ethyl Acetate).
- Process: Dissolve crude acid in hot Ethyl Acetate, filter, then slowly add Hexane until turbidity appears. Cool to 0–5 °C to maximize yield.

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